

The Genesis of a Versatile Molecule: A Technical Guide to Glyoxylic Acid Oxime

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Compound of Interest

Compound Name: Acetic acid, (hydroxyimino)-, (Z)-

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This in-depth technical guide explores the discovery and historical context of glyoxylic acid oxime, a molecule at the intersection of fundamental organic chemistry and modern biochemical research. This document provides a comprehensive overview of its synthesis, physicochemical properties, and its role in various chemical and biological pathways.

Discovery and Historical Context

The discovery of glyoxylic acid oxime is intrinsically linked to the development of oxime chemistry in the late 19th century. While a singular "discovery" paper for this specific oxime is not readily apparent in historical records, its synthesis became conceptually feasible following two pivotal moments in organic chemistry:

- The first preparation of hydroxylamine (NH_2OH) in 1865 by German chemist Wilhelm Lossen. This laid the foundational groundwork by providing the key reagent for oxime synthesis.
- The discovery of oximes in 1882 by German chemist Victor Meyer. Meyer demonstrated the general reaction of hydroxylamine with aldehydes and ketones to form aldoximes and ketoximes, respectively.^{[1][2][3]} This discovery opened the door for the systematic synthesis of a vast array of oximes, including the oxime of glyoxylic acid.

Given that glyoxylic acid was a known compound at the time, its reaction with hydroxylamine to form the corresponding oxime would have been a logical extension of Meyer's work. Therefore, the conceptual discovery and likely first synthesis of glyoxylic acid oxime can be placed in the period shortly after 1882, emerging from the burgeoning field of structural organic chemistry in Germany.

Physicochemical and Analytical Data

Glyoxylic acid oxime and its parent compound, glyoxylic acid, possess distinct physicochemical properties that are crucial for their application in research and synthesis.

Property	Glyoxylic Acid	Glyoxylic Acid Oxime	Glyoxylic Acid Oxime, bis-TMS
IUPAC Name	Oxoacetic acid	(Hydroxyimino)acetic acid	Trimethylsilyl 2-(trimethylsilyloxy)imin oacetate
Synonyms	Glyoxalic acid, Formylformic acid	Oximinoacetic acid, Hydroxyiminoacetic acid	Glyoxylic acid, oxime, bis-TMS
CAS Number	298-12-4[4]	3545-80-0[5]	51621-77-3[1]
Molecular Formula	C ₂ H ₂ O ₃ [4]	C ₂ H ₃ NO ₃ [5]	C ₈ H ₁₉ NO ₃ Si ₂ [6]
Molecular Weight	74.036 g/mol [4]	89.05 g/mol [5]	233.41 g/mol [6]
Appearance	Colorless solid[4]	-	-
Melting Point	80 °C (decomposes) [4]	-	-
Boiling Point	111 °C[4]	-	-
Acidity (pKa)	3.32[4]	-	-
Solubility	Soluble in water and ethanol[7]	-	-
Analytical Methods	HPLC, GC-MS[8][9]	HPLC, GC-MS[8]	GC-MS[1]

Experimental Protocols

The synthesis of glyoxylic acid oxime follows the general principle of oximation of an aldehyde. Below are representative experimental protocols for the synthesis of a glyoxylic acid oxime derivative and a general method for aldoxime formation.

Synthesis of Glyoxylic Acid Methyl Ester Oxime

This protocol is adapted from a patented procedure for the preparation of a key intermediate.[\[2\]](#)

Materials:

- Glyoxylic acid methyl ester methylhemiacetal
- Water
- Glacial acetic acid
- 50% Aqueous hydroxylamine
- Copper(II) sulfate
- Sodium sulfite

Procedure:

- In a reactor, mix 54.0 g of glyoxylic acid methyl ester methylhemiacetal (0.45 mol), 150 g of water, 27.0 g of glacial acetic acid (0.45 mol), and 29.7 g of 50% aqueous hydroxylamine (0.45 mol).
- Stir the mixture for approximately 30 minutes at a temperature of 0-5 °C.
- Add 15.0 g of solid copper(II) sulfate (0.06 mol) and 3.78 g of sodium sulfite (0.03 mol) to the mixture in one portion.
- The resulting solution contains the glyoxylic acid methyl ester oxime, which can be used in subsequent reaction steps.

General Synthesis of Aldoximes from Aldehydes

This is a general procedure for the synthesis of aldoximes from aldehydes and can be adapted for glyoxylic acid.[\[10\]](#)[\[11\]](#)

Materials:

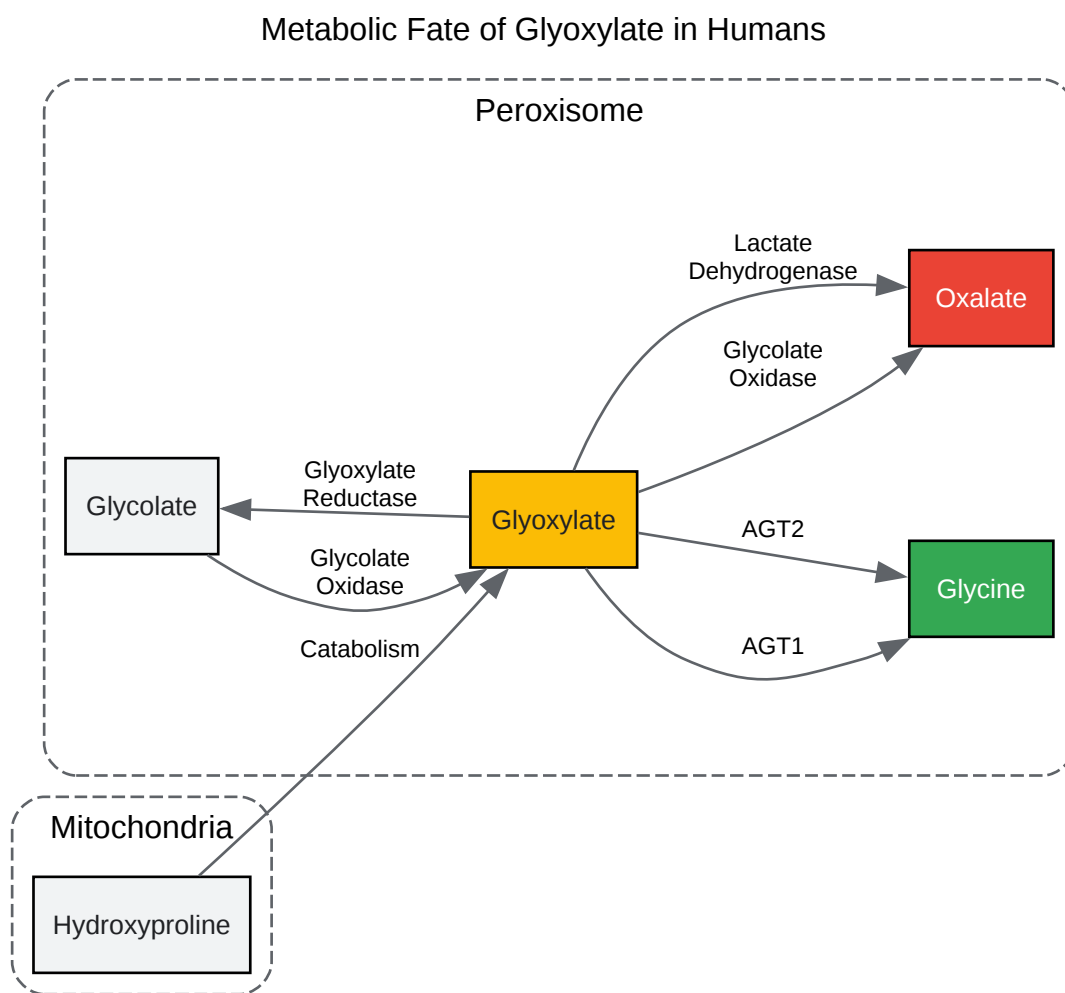
- Aldehyde (e.g., Benzaldehyde as a model)
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Oxalic acid
- Acetonitrile (CH_3CN)
- Water
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottomed flask equipped with a condenser, prepare a mixture of the aldehyde (1 mmol), hydroxylamine hydrochloride (1 mmol), and oxalic acid (1 mmol) in acetonitrile (3 mL).
- Stir the mixture under reflux conditions for 60 minutes. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- After completion of the reaction, add water (10 mL) and continue stirring for 5 minutes.
- Extract the product with dichloromethane (3 x 15 mL).
- Dry the combined organic layers over anhydrous sodium sulfate.
- Evaporate the solvent to yield the aldoxime product.

Signaling Pathways and Experimental Workflows

While specific signaling pathways directly involving glyoxylic acid oxime are not extensively documented, the metabolic fate of its parent compound, glyoxylate, is well-established, particularly its role in the glyoxylate cycle and its metabolism in humans.

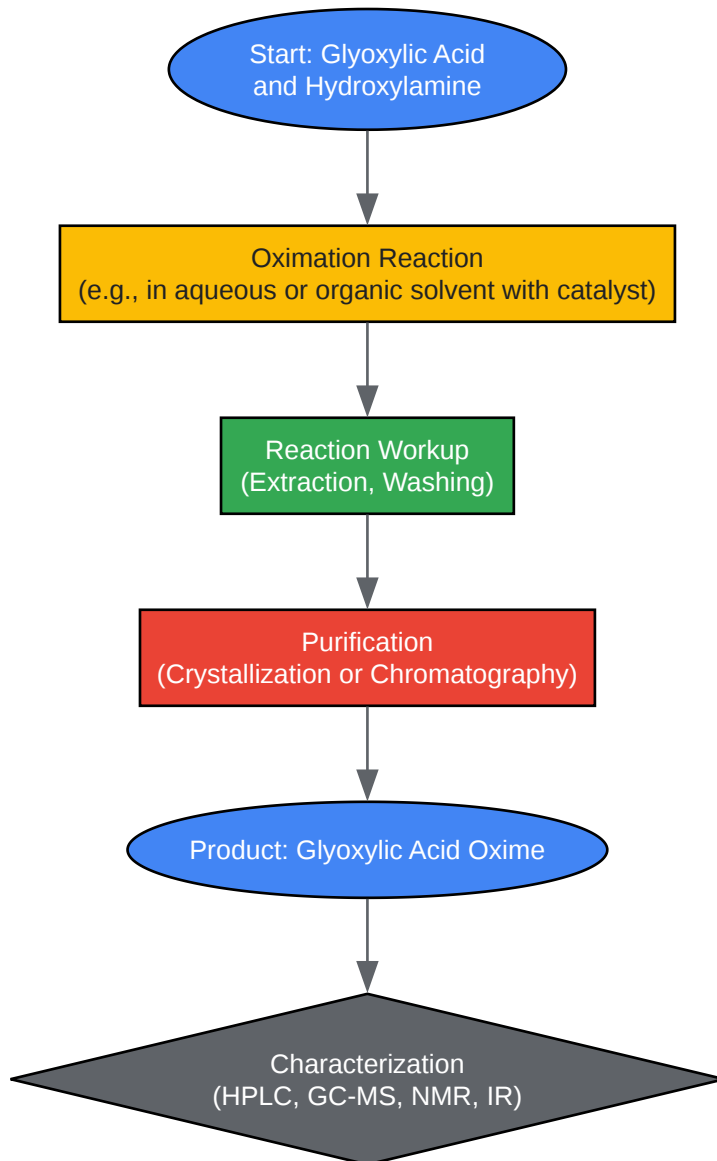


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Caption: Metabolic pathways of glyoxylate in different cellular compartments in humans.[12]

The synthesis of glyoxylic acid oxime is a straightforward chemical transformation. The logical workflow for its preparation and subsequent analysis is depicted below.

Experimental Workflow for Glyoxylic Acid Oxime Synthesis and Analysis



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